

Physicochemical Properties of 5-(methylthio)quinoline-8-thiol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-(Methylthio)quinoline-8-thiol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of the heterocyclic compound **5-(methylthio)quinoline-8-thiol**. Due to the limited availability of direct experimental data for this specific molecule, this guide also incorporates data from closely related analogs, namely 8-quinolinethiol and 2-(methylthio)quinoline-8-thiol, to provide a comparative context for its potential characteristics. All quantitative data is presented in structured tables for ease of reference, and where available, experimental protocols are detailed.

Core Physicochemical Properties

The fundamental physicochemical properties of a compound are crucial for its handling, formulation, and mechanism of action in biological systems. For **5-(methylthio)quinoline-8-thiol**, the available and comparative data are summarized below.

Property	5-(methylthio)quinoline-8-thiol	8-Quinolinethiol (Analog)	2-(methylthio)quinoline-8-thiol (Analog)	Data Source
CAS Number	32433-56-0	491-33-8	89647-37-0	[1][2][3]
Molecular Formula	C10H9NS2	C9H7NS	C10H9NS2	[1][2][3]
Molecular Weight	207.32 g/mol	161.23 g/mol	207.3 g/mol	[1][2][3]
Melting Point	Data not available	58.5 °C	Data not available	[2]
Boiling Point	Data not available	296 °C	Data not available	[2]
Solubility	Data not available	Ethanol: soluble 50 mg/mL[4]	Data not available	[4]
pKa	Data not available	Data not available	Data not available	
LogP (Computed)	Data not available	Data not available	3.2	[3]

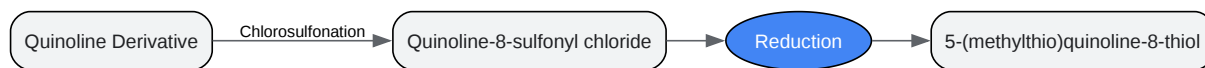
Note: The absence of experimental data for several key properties of **5-(methylthio)quinoline-8-thiol** highlights a significant research gap. The provided data for analogs should be used as a preliminary reference with caution.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **5-(methylthio)quinoline-8-thiol** (CAS 32433-56-0) is not readily available in the public domain, the general synthesis of substituted quinolinethiols can be inferred from established methods for related compounds.

A common synthetic route to produce 8-mercaptoquinolines involves the reduction of the corresponding quinoline-8-sulfonyl chloride. This process is a well-established method in heterocyclic chemistry.

A generalized workflow for such a synthesis is depicted below:



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Caption: Generalized synthetic workflow for 8-quinolinethiols.

Experimental Protocol: General Synthesis of 8-Mercaptoquinoline (Analog)[2]

A representative protocol for the synthesis of the parent compound, 8-mercaptoquinoline, involves the reduction of quinoline-8-sulfonyl chloride.[2]

Materials:

- Quinoline-8-sulfonyl chloride
- Stannous chloride (or triphenylphosphine as an alternative reducing agent)
- Appropriate solvent (e.g., hydrochloric acid for stannous chloride reduction)

Procedure:

- Dissolve quinoline-8-sulfonyl chloride in a suitable solvent.
- Add the reducing agent (e.g., stannous chloride) to the solution.
- The reaction mixture is typically stirred at a specific temperature for a set duration to ensure complete reduction.
- Upon completion, the product is isolated through extraction and purified, often by recrystallization or chromatography.

Characterization: The synthesized compound would then be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and purity.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Melting Point Analysis: To assess purity.

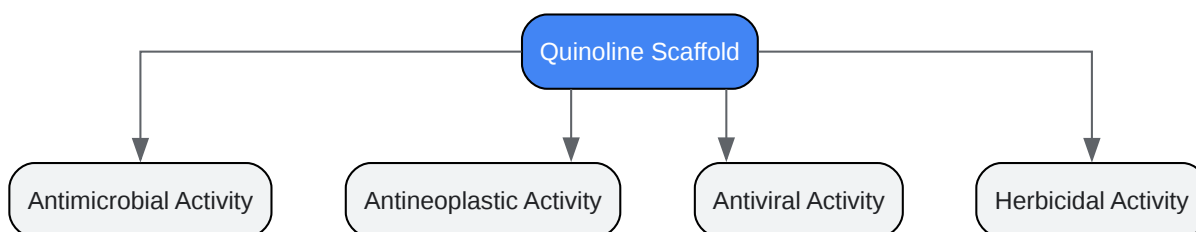
Potential Biological Activity

Direct studies on the biological activity of **5-(methylthio)quinoline-8-thiol** are not extensively reported. However, the broader class of quinoline derivatives is known to exhibit a wide range of pharmacological effects. The quinoline scaffold is a key component in numerous compounds with diverse biological activities.

Substituted quinolines have been investigated for their potential as:

- Antimicrobial agents[5]
- Antineoplastic agents[5]
- Antiviral compounds[5]
- Herbicidal agents[5]

The biological activity of these compounds is often linked to their ability to chelate metal ions and interact with various biological targets.



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Caption: Potential biological activities of the quinoline scaffold.

Conclusion

5-(methylthio)quinoline-8-thiol is a compound for which detailed physicochemical and biological data are largely unavailable in publicly accessible literature. This guide has compiled the known identifying information and presented comparative data from closely related analogs to offer a preliminary understanding of its properties. The significant data gaps identified herein represent opportunities for further research to fully characterize this molecule and explore its potential applications in drug development and other scientific fields. Researchers are encouraged to perform experimental validation of the estimated properties and to investigate the synthesis and biological profile of this compound.

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References

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